

Stability of adenosine disodium triphosphate in different buffer conditions

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Compound of Interest

Compound Name: Adenosine disodium triphosphate

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Technical Support Center: Adenosine Disodium Triphosphate (ATP) Stability

Welcome to the Technical Support Center. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, actionable advice on maintaining the stability of **adenosine disodium triphosphate** (ATP) in various experimental conditions. Ensuring the integrity of your ATP solutions is paramount for reproducible and accurate results in assays ranging from kinase activity to cellular metabolism.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for storing aqueous ATP solutions?

A1: ATP is most stable in aqueous solutions with a pH between 6.8 and 7.4.^{[1][2]} Within this range, the rate of non-enzymatic hydrolysis to adenosine diphosphate (ADP) and inorganic phosphate (Pi) is minimized. At more extreme pH values, both acidic and alkaline, the hydrolysis rate increases significantly.^{[1][2][3]} For long-term storage, it is crucial to adjust the pH of your ATP stock solution to this neutral range. Since dissolving ATP salt in water results in

a mildly acidic solution (pH ~3.5), neutralization with a base like NaOH is a required step.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q2: How does temperature affect ATP stability?

A2: Temperature is a critical factor. Lower temperatures significantly slow the rate of hydrolysis. For routine use, ATP solutions should be kept on ice. For long-term storage, aliquoted stock solutions should be frozen at -20°C or -80°C.[\[8\]](#)[\[9\]](#)[\[10\]](#) Frozen neutral solutions of ATP are stable for at least a year, whereas refrigerated solutions (~4°C) are only stable for about a week.[\[7\]](#)[\[9\]](#) At elevated temperatures, hydrolysis is rapid; for instance, at 120°C, the half-life of ATP can be just a few minutes.[\[11\]](#)

Q3: What is the role of divalent metal ions like Magnesium (Mg^{2+}) in ATP stability and function?

A3: Divalent cations, particularly Mg^{2+} , play a dual role. In the cell, ATP predominantly exists as a complex with Mg^{2+} (Mg-ATP), which is the true substrate for most ATP-dependent enzymes, like kinases.[\[1\]](#) The binding of Mg^{2+} helps to stabilize the negative charges on the polyphosphate chain, influencing the molecule's conformation.[\[1\]](#)[\[2\]](#) Interestingly, while essential for enzymatic reactions, the presence of free divalent cations can affect the stability of ATP in solution. Mg^{2+} can kinetically stabilize ATP against hydrolysis at high temperatures.[\[11\]](#) However, it's important to note that only free, uncomplexed ATP is transported by some carriers, and the formation of Mg^{2+} -ATP complexes can reduce the available pool of transportable ATP.[\[12\]](#)

Q4: Can I repeatedly freeze and thaw my ATP stock solution?

A4: It is strongly recommended to avoid multiple freeze-thaw cycles.[\[8\]](#)[\[10\]](#) Each cycle can contribute to the degradation of ATP. The best practice is to prepare a concentrated, pH-adjusted stock solution, dispense it into single-use aliquots, and store them at -20°C or -80°C.[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[13\]](#) This ensures that you are using a fresh, reliable ATP solution for each experiment.

Q5: Is ATP stable in powder form?

A5: Yes, solid (powdered) ATP disodium salt is considerably more stable than ATP in an aqueous solution. When stored desiccated at -20°C, it is stable for at least two years with minimal degradation.[\[6\]](#)[\[7\]](#)

Troubleshooting Guide

This section addresses common issues encountered during experiments involving ATP.

Observed Problem	Potential Cause	Troubleshooting Steps & Solutions
Inconsistent Kinase Assay Results	ATP Degradation: The actual ATP concentration is lower than expected, leading to variable kinase activity.	1. Prepare Fresh Aliquots: Discard the old working solution. Thaw a new, single-use aliquot of your pH-adjusted ATP stock for each experiment. [8] [9] 2. Verify pH: Ensure your stock solution was neutralized to pH 7.0-7.5 upon preparation. [4] [5] 3. Keep it Cold: Always keep ATP solutions on ice during experimental setup. [9]
High Background in Luminescence-Based ATP Assays	Contamination: Exogenous ATP from bacterial or cellular contamination (e.g., from fingerprints) can elevate background signals.	1. Use Sterile Technique: Prepare solutions using sterile, filtered water and pipette tips. [14] 2. Filter Sterilize: Filter the final ATP stock solution through a 0.22 μm filter before aliquoting. [5] 3. Run Blanks: Always include a "no-ATP" control to measure the background luminescence of your buffer and reagents.

Low Signal in Cell Viability/Metabolism Assays	ATP Loss During Sample Prep: ATP may be rapidly degraded by ATPases released during cell lysis.	1. Immediate Inactivation: Use a lysis buffer or deproteinization method (e.g., with trichloroacetic acid - TCA) that immediately inactivates enzymes. ^[15] 2. Work Quickly and on Ice: Perform cell lysis and sample processing steps rapidly and at low temperatures to minimize enzymatic activity. ^[16]
Precipitate Forms in Concentrated ATP Stock Solution	Acidic pH: ATP is less soluble at the acidic pH of an unadjusted solution.	1. Adjust pH During Preparation: As you dissolve the ATP powder in water, incrementally add a base (e.g., 0.1 M NaOH) to raise the pH to ~7.0. ^[4] ^[8] This will aid in complete dissolution and ensure stability.

Data Summary: Factors Influencing ATP Stability

The stability of ATP is not absolute and is highly dependent on the solution's conditions.

Parameter	Condition	Effect on Stability	Recommendation
pH	pH < 6.5 or > 7.5	Rapid Hydrolysis	Maintain pH between 6.8 - 7.4.[1][2]
Temperature	Room Temp (25°C)	Unstable, significant hydrolysis within hours/days.[9]	Store at ≤ -20°C for long-term; keep on ice for use.[8][9]
4°C	Stable for ~1 week.[7][9]	Suitable for short-term storage only.	
-20°C / -80°C	Stable for months to over a year.[7][9]	Recommended for all stock solutions.	
Divalent Cations	Mg ²⁺ , Ca ²⁺	Forms complexes with ATP. Mg ²⁺ can stabilize against thermal degradation.[1][11]	For most enzymatic assays, Mg ²⁺ should be present in the reaction buffer, often at a concentration equal to or slightly higher than the ATP concentration.
Contaminants	Microbial Growth / ATPases	Enzymatic Degradation	Use sterile water and technique; filter-sterilize stock solutions.[5][14][17]

Protocols & Methodologies

Protocol 1: Preparation of a 100 mM ATP Stock Solution

This protocol provides a reliable method for preparing a stable, concentrated ATP stock solution.

Materials:

- Adenosine 5'-triphosphate disodium salt hydrate (e.g., Sigma-Aldrich A7699)

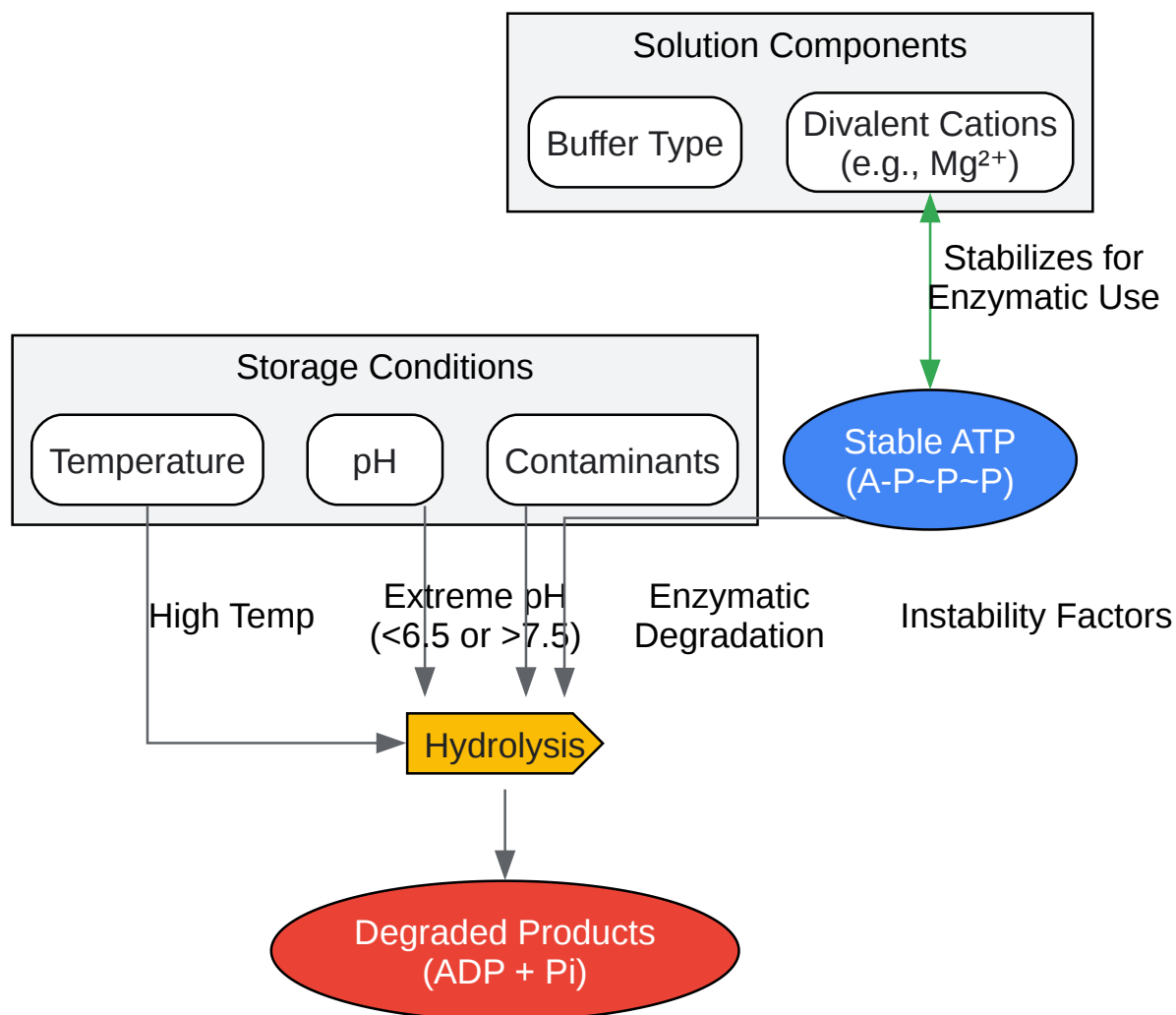
- Ultrapure, sterile water
- 0.1 M NaOH solution (sterile)
- Calibrated pH meter or pH strips
- Sterile microcentrifuge tubes
- 0.22 μm syringe filter (optional, for added sterility)

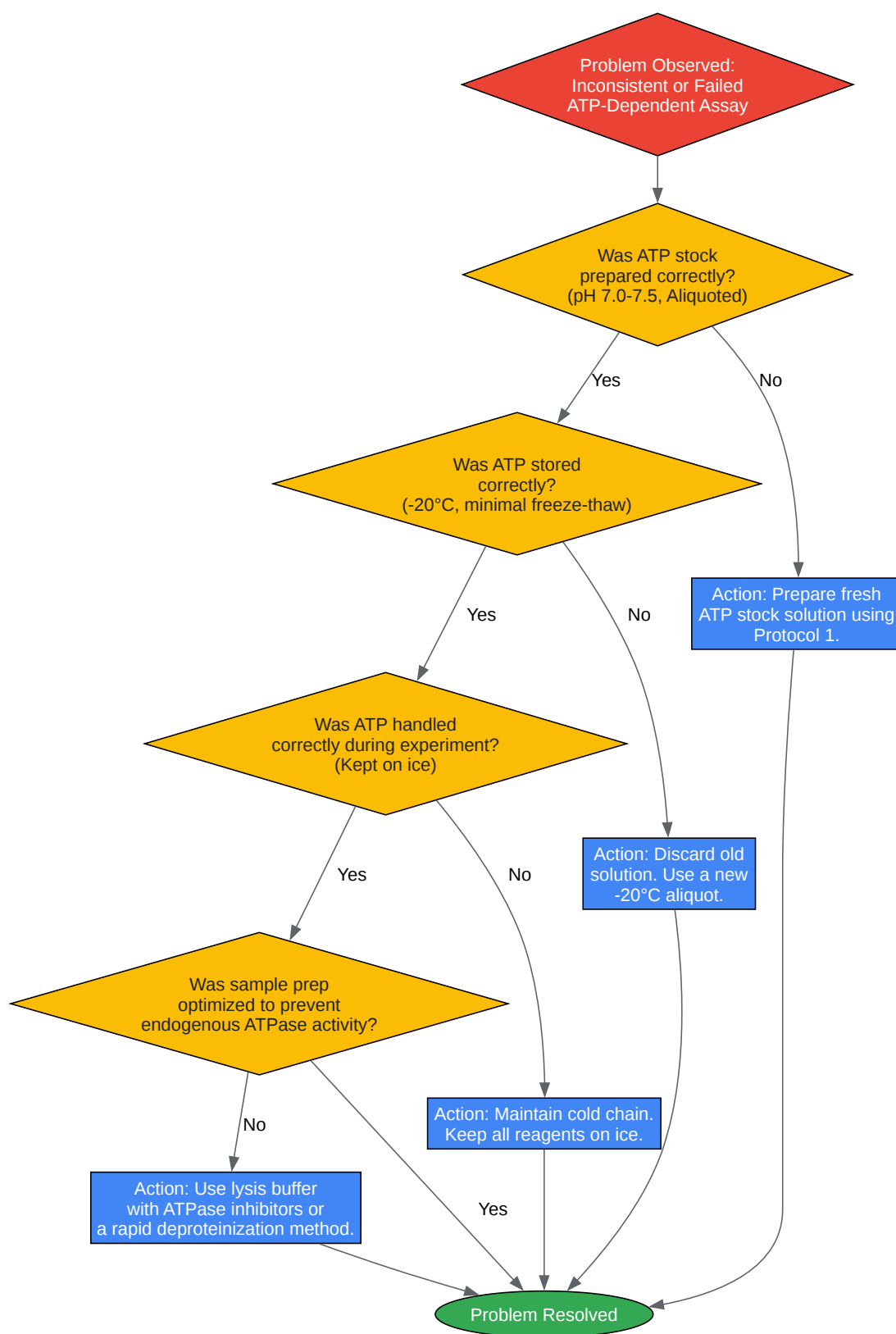
Procedure:

- **Weigh ATP:** Weigh the required amount of ATP disodium salt. For 10 mL of a 100 mM solution (MW ~551.1 g/mol for disodium salt), you would need approximately 551.1 mg.
- **Initial Dissolution:** Add the ATP powder to a sterile container. Add ~8 mL of sterile, ultrapure water. Stir on a magnetic stir plate at 4°C. The solution will be acidic (pH ~3.5) and the ATP may not fully dissolve initially.[\[6\]](#)
- **pH Adjustment (Critical Step):** While stirring, slowly add small volumes of 0.1 M NaOH. Monitor the pH continuously. Continue adding NaOH until the pH stabilizes between 7.0 and 7.5.[\[4\]](#)[\[5\]](#) As the pH nears neutral, the ATP will completely dissolve.
- **Final Volume Adjustment:** Once the pH is stable, transfer the solution to a graduated cylinder or volumetric flask and add sterile water to bring the final volume to 10 mL.
- **Quantification (Optional but Recommended):** For precise concentration determination, dilute an aliquot of your stock solution (e.g., 1:1000) in a suitable buffer (pH 7.0) and measure the absorbance at 259 nm. Calculate the concentration using the extinction coefficient $\epsilon = 15,400 \text{ M}^{-1}\text{cm}^{-1}$.[\[5\]](#)[\[6\]](#)
- **Aliquoting and Storage:** Dispense the stock solution into single-use, sterile microcentrifuge tubes.[\[13\]](#) Store immediately at -20°C or -80°C.[\[10\]](#)

Diagram: ATP Stability & Degradation Pathway

This diagram illustrates the key factors that influence the stability of ATP and lead to its degradation.





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Caption: A logical workflow for troubleshooting ATP-related experimental issues.

References

- Adenosine triphosphate - Wikipedia. Wikipedia. [\[Link\]](#)
- ATP hydrolysis - Wikipedia. Wikipedia. [\[Link\]](#)
- Kinetic stability of ATP - a proxy for habitability?! DGGV. [\[Link\]](#)
- Influence of divalent cations on the reconstituted ADP, ATP exchange. PubMed. [\[Link\]](#)
- Structural evidence for the roles of divalent cations in actin polymerization and activation of ATP hydrolysis. PNAS. [\[Link\]](#)
- Preparation of Buffers and Solutions. CSH Protocols. [\[Link\]](#)
- Protocol B: Preparation of ATP for transfection. Protocol Exchange. [\[Link\]](#)
- Making ATP solution. Protocol Online. [\[Link\]](#)
- What temperature destroys ATP? ResearchGate. [\[Link\]](#)
- Are there any ways to store ATP in -20 or -80 in aqueous form? ResearchGate. [\[Link\]](#)
- ATP Cell Viability Assay. Creative Bioarray. [\[Link\]](#)
- Do the pH and other ions affect the hydrolysis of ATP. Biology Stack Exchange. [\[Link\]](#)
- Mg-ATP Buffer, 100 mM. Trilogie Bioscience. [\[Link\]](#)
- Effect of Divalent Cations on the Formation and Stability of Myosin Subfragment 1-ADP-phosphate Analog Complexes. PubMed. [\[Link\]](#)
- Influence of divalent cations on nucleotide exchange and ATPase activity of chloroplast coupling factor 1. PubMed. [\[Link\]](#)
- Hydrolysis & Synthesis of ATP. Save My Exams. [\[Link\]](#)
- ATP Hydrolysis. BYJU'S. [\[Link\]](#)

- Behavior and Stability of Adenosine Triphosphate (ATP) During Chlorine Disinfection. PubMed. [\[Link\]](#)
- What is the life time of an ATP molecule in the living cells? Quora. [\[Link\]](#)
- ATP hydrolysis – Knowledge and References. Taylor & Francis Online. [\[Link\]](#)
- ATP Can Efficiently Stabilize Protein through a Unique Mechanism. ACS Publications. [\[Link\]](#)
- ATP synthesis and storage. PubMed Central. [\[Link\]](#)
- How to make stable ATP solutions. Science Forums. [\[Link\]](#)
- How to avoid ATP degradation while performing ATP assay? ResearchGate. [\[Link\]](#)
- Kinase assays. BMG LABTECH. [\[Link\]](#)
- ATP cycle and reaction coupling. Khan Academy. [\[Link\]](#)
- Reaction Dynamics of ATP Hydrolysis Catalyzed by P-Glycoprotein. PubMed Central. [\[Link\]](#)
- Choosing the Right Assay for Your Kinase Drug Discovery. Reaction Biology. [\[Link\]](#)
- Thermodynamics of the Hydrolysis of Adenosine Triphosphate as a Function of Temperature, pH, pMg, and Ionic Strength. ResearchGate. [\[Link\]](#)
- Creatine - Wikipedia. Wikipedia. [\[Link\]](#)
- ATP Binding and ATP Hydrolysis Play Distinct Roles in the Function of 26S Proteasome. ScienceDirect. [\[Link\]](#)
- Extracellular ATP hydrolysis inhibits synaptic transmission by increasing pH buffering in the synaptic cleft. Netherlands Institute for Neuroscience. [\[Link\]](#)

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Sources

- [1. Adenosine triphosphate - Wikipedia \[en.wikipedia.org\]](#)
- [2. biology.stackexchange.com \[biology.stackexchange.com\]](#)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. med.upenn.edu \[med.upenn.edu\]](#)
- [5. Protocol B: Preparation of ATP for transfection \[protocols.io\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Making ATP solution - Biochemistry \[protocol-online.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. trilogiebio.com \[trilogiebio.com\]](#)
- [11. dggv.de \[dggv.de\]](#)
- [12. Influence of divalent cations on the reconstituted ADP, ATP exchange - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. ATP, 100mM \[novoprolabs.com\]](#)
- [14. sigmaaldrich.cn \[sigmaaldrich.cn\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [17. How to make stable ATP solutions - Biochemistry and Molecular Biology - Science Forums \[scienceforums.net\]](#)
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